Application Notes and Protocols: The Role of TRPM7 in Cancer Research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TRAP-7*
CAS No.:	*145229-76-1*
Cat. No.:	*B130608*

Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Transient Receptor Potential Melastatin 7 (TRPM7) is a unique bifunctional protein, acting as both a Ca2+ and Mg2+ permeable ion channel and a serine/threonine kinase.[1][2] It is ubiquitously expressed and plays a crucial role in various fundamental cellular processes.[1] Accumulating evidence highlights the aberrant expression and activity of TRPM7 in a multitude of human cancers, implicating it as a significant player in tumorigenesis and progression.[1][3] Its involvement in cancer cell survival, proliferation, migration, and invasion makes it a promising molecular biomarker and a potential therapeutic target. These application notes provide an overview of TRPM7's function in cancer and detailed protocols for its investigation.

TRPM7's Role in Cancer:

TRPM7 is overexpressed in several cancer types, including breast, bladder, pancreatic, and lung cancer, where its elevated expression often correlates with poor prognosis. The channel-kinase activity of TRPM7 contributes to multiple hallmarks of cancer:

© 2026 BenchChem. All rights reserved.

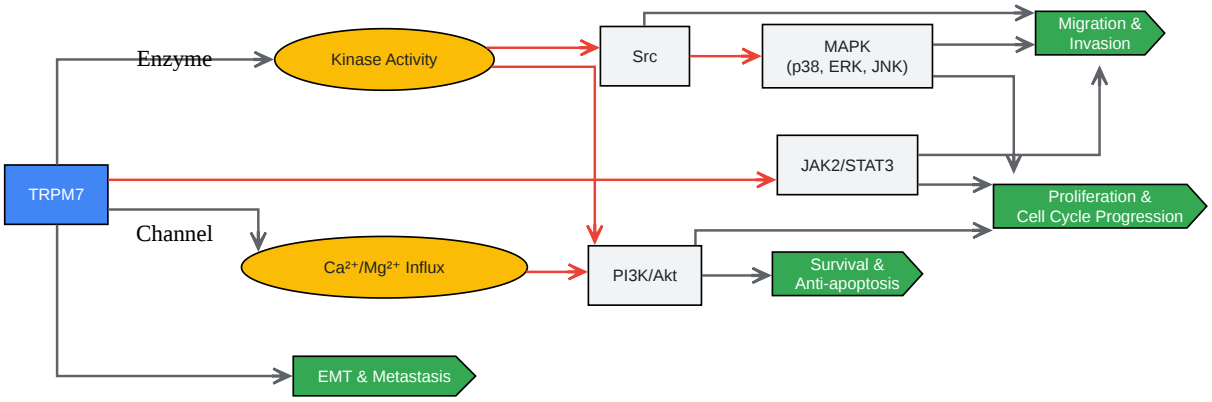
- Proliferation and Cell Cycle Progression: TRPM7-mediated Ca2+ influx is considered a key mechanism in regulating the cell cycle and promoting cancer cell proliferation. Knockdown of TRPM7 has been shown to reduce the growth of various cancer cell lines.
- Migration and Invasion: The kinase domain of TRPM7 is critically involved in cell migration and invasion. It regulates Mg2+-dependent cell migration in pancreatic adenocarcinoma and is required for migration in breast and lung carcinoma.
- Epithelial-Mesenchymal Transition (EMT) and Metastasis: TRPM7 is implicated in EMT, a key process in cancer metastasis. Studies using mouse xenograft models have demonstrated that TRPM7 is essential for tumor growth and metastasis.
- Apoptosis: TRPM7 has been shown to have anti-apoptotic functions in some cancer contexts.

Key Signaling Pathways Involving TRPM7 in Cancer

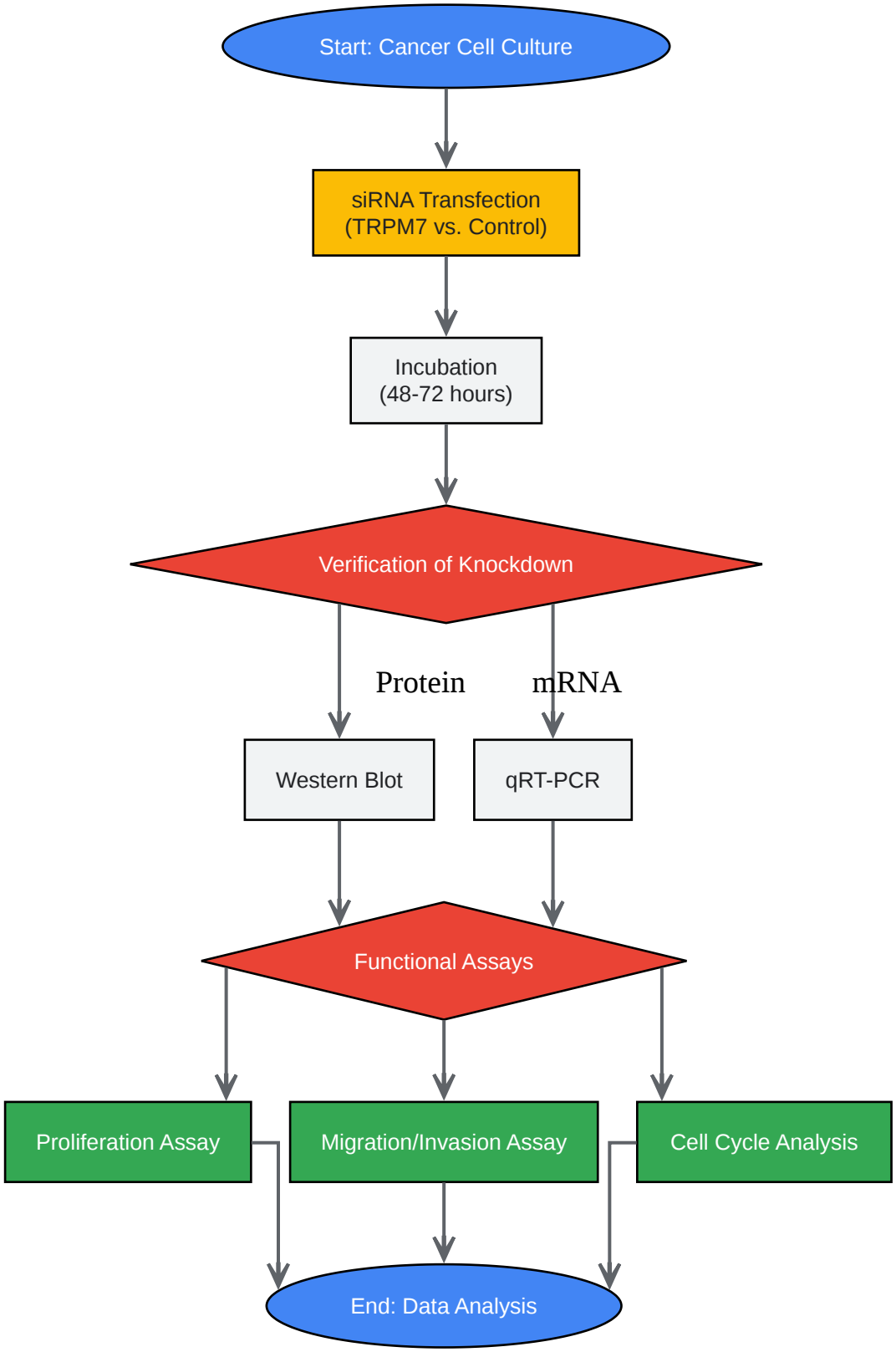
TRPM7 influences several critical signaling pathways that drive cancer progression. Its kinase domain can phosphorylate various downstream targets, while its channel activity modulates intracellular cation concentrations, impacting signaling cascades.

Diagram: TRPM7 Signaling Pathways in Cancer

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Role of TRPM7 in Cancer: Potential as Molecular Biomarker and Therapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]
- 2. TRPM7 Ion Channel: Oncogenic Roles and Therapeutic Potential in Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The Role of TRPM7 in Cancer Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130608/docs#application-notes-and-protocols-the-role-of-trpm7-in-cancer-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.